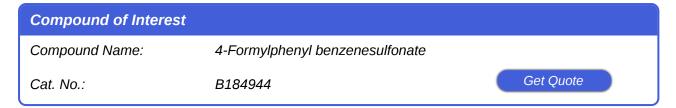


# 4-Formylphenyl Benzenesulfonate: A Comprehensive Technical Review

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For Researchers, Scientists, and Drug Development Professionals

## **Abstract**

4-Formylphenyl benzenesulfonate is an organic compound featuring a benzenesulfonate group ester-linked to a 4-formylphenol moiety. This structure presents functionalities of interest for chemical synthesis and potential applications in medicinal chemistry and materials science. The aldehyde group serves as a versatile handle for a variety of chemical transformations, including the formation of Schiff bases, reductive amination, and olefination reactions. The benzenesulfonate group is a well-known leaving group and can also influence the molecule's solubility and electronic properties. This technical guide provides a comprehensive review of the available literature on 4-formylphenyl benzenesulfonate, including its chemical properties, a proposed synthesis protocol based on analogous compounds, and a summary of related chemical principles. Due to the limited direct experimental data on this specific molecule, information from closely related structures is leveraged to provide a thorough overview.

## **Chemical Properties and Data**

Quantitative data for **4-formylphenyl benzenesulfonate** is not extensively reported in publicly accessible literature. The following table summarizes the available information and provides computed properties for reference.



Property	Value	Source
Chemical Name	4-formylphenyl benzenesulfonate	-
Molecular Formula	C13H10O4S	ChemicalBook[1]
Formula Weight	262.28 g/mol	ChemicalBook[1]
CAS Number	Not widely reported	-
InChlKey	BDNUPIUMVNSKPP- UHFFFAOYSA-N	TimTec[2]
Appearance	Solid (predicted)	-
Melting Point	Not Available	-
Boiling Point	Not Available	-
Solubility	Soluble in organic solvents (predicted)	-
¹H NMR	Not Available	-
<sup>13</sup> C NMR	Not Available	-
IR Spectroscopy	Not Available	-
Mass Spectrometry	Not Available	-

# Synthesis of 4-Formylphenyl Benzenesulfonate

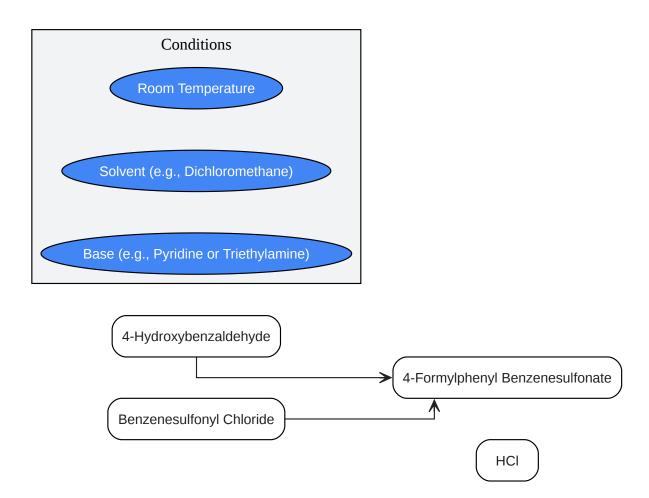
While a specific, peer-reviewed synthesis protocol for **4-formylphenyl benzenesulfonate** is not readily available, a reliable synthetic route can be proposed based on the well-established reaction between a sulfonyl chloride and a phenol. A detailed experimental procedure for the closely related compound, 4-formylphenyl 4-nitrobenzenesulfonate, has been reported and can be adapted for the synthesis of the target molecule[3].

## **Proposed Experimental Protocol**

This protocol is adapted from the synthesis of 4-formylphenyl 4-nitrobenzenesulfonate[3].



#### Reaction Scheme:



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Figure 1: Proposed synthesis of **4-Formylphenyl benzenesulfonate**.

#### Materials:

- 4-Hydroxybenzaldehyde
- Benzenesulfonyl chloride
- Anhydrous pyridine or triethylamine



- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Ethanol (for recrystallization)

#### Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-hydroxybenzaldehyde (1.0 eq) in anhydrous dichloromethane.
- Add anhydrous pyridine or triethylamine (1.1 1.5 eq) to the solution and cool the mixture in an ice bath to 0 °C.
- Slowly add a solution of benzenesulfonyl chloride (1.05 eq) in anhydrous dichloromethane to the stirred reaction mixture.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with dichloromethane and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure 4-formylphenyl benzenesulfonate.

Note: This is a proposed protocol and may require optimization of reaction conditions, stoichiometry, and purification methods.

# General Principles of Sulfonate Ester Formation

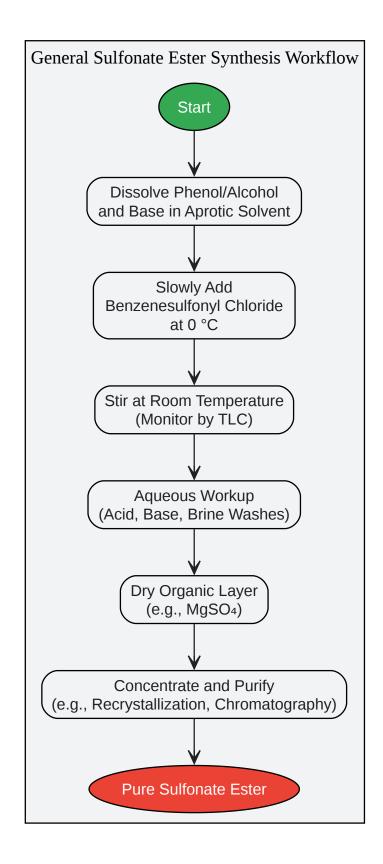






The synthesis of **4-formylphenyl benzenesulfonate** follows the general principle of forming a sulfonate ester from a sulfonyl chloride and an alcohol or phenol. This reaction, often referred to as sulfonylation, is a cornerstone of organic synthesis.





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- To cite this document: BenchChem. [4-Formylphenyl Benzenesulfonate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184944#literature-review-of-4-formylphenyl-benzenesulfonate]

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